

Application Notes: In Vitro Assays for Sphingosine-1-Phosphate (S1P) Activity

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Compound of Interest

Compound Name: *Sphingosine-1-phosphate*
(d18:1(14Z))

Cat. No.: B10818955

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Introduction

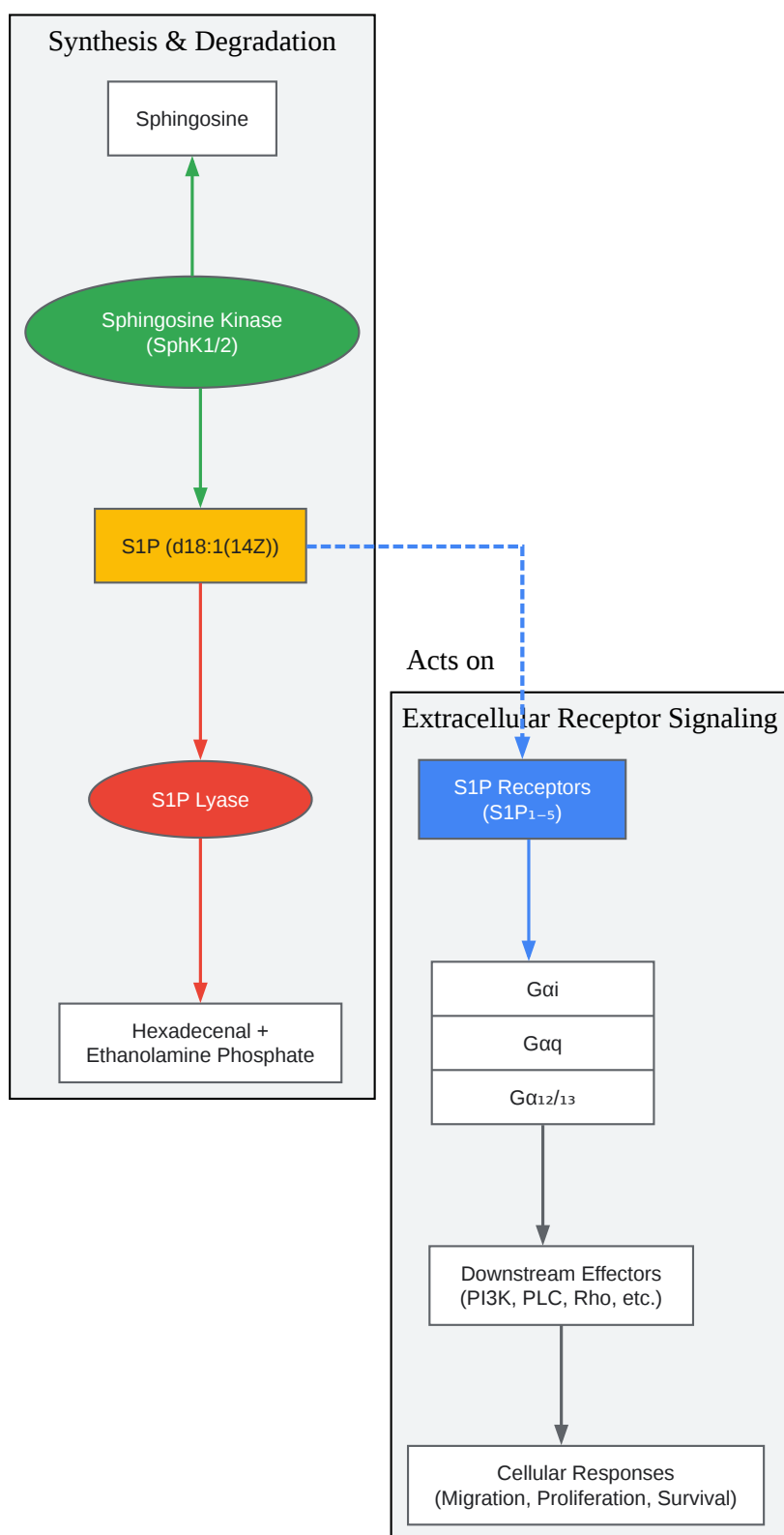
Sphingosine-1-phosphate (S1P) is a potent, bioactive signaling sphingolipid involved in a multitude of physiological and pathological processes, including immune cell trafficking, angiogenesis, vascular development, and inflammation.[1][2][3] Most of its actions are mediated through a family of five high-affinity G protein-coupled receptors (GPCRs), designated S1P₁ to S1P₅. [2][3][4] The most common isoform is S1P (d18:1), however, various other isoforms exist with differing alkyl chain lengths and saturation, such as the specific S1P (d18:1(14Z)) isomer.

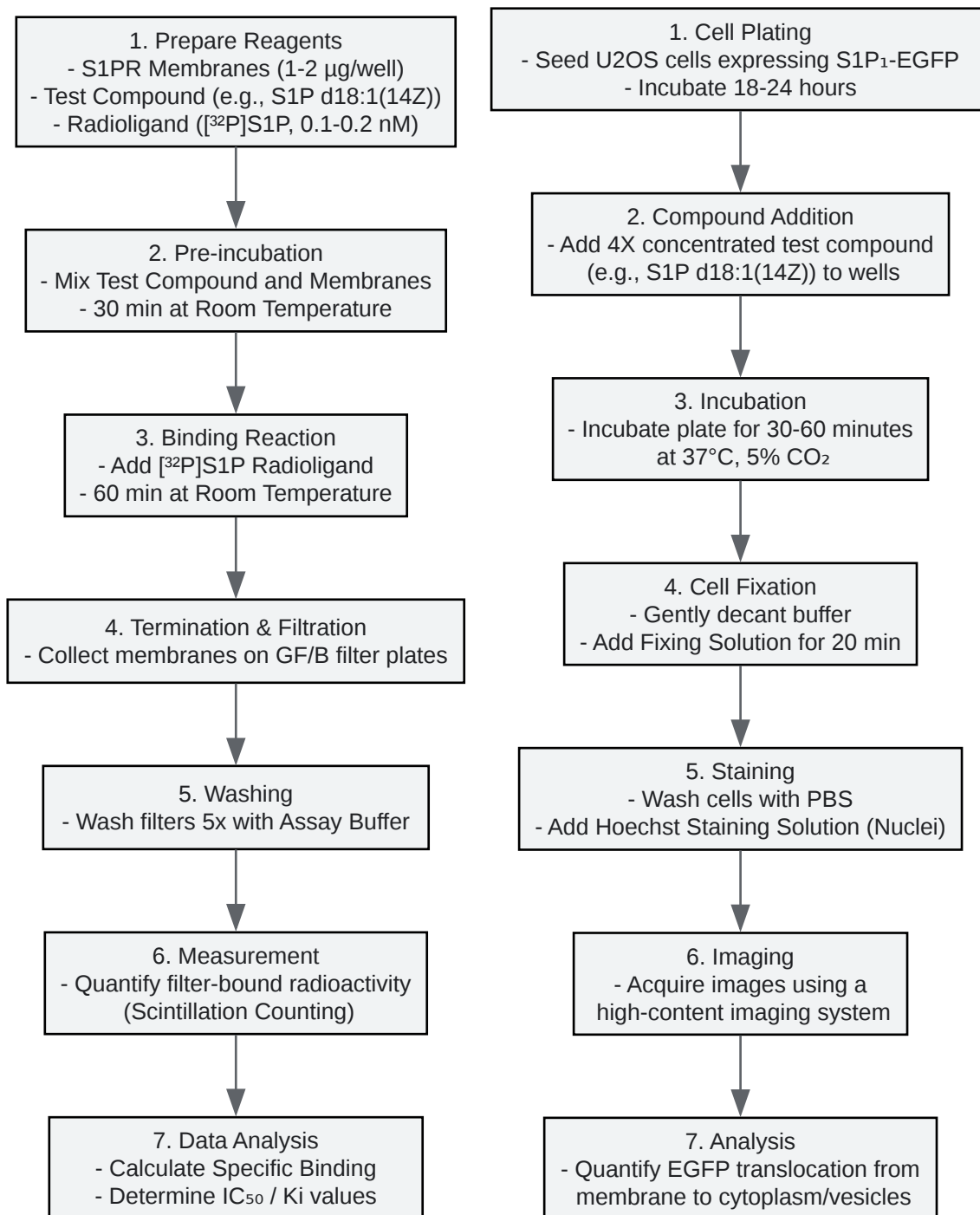
These application notes provide an overview and detailed protocols for various in vitro assays to characterize the activity of S1P (d18:1(14Z)) and other S1P receptor modulators. The methodologies described are broadly applicable for studying interactions with S1P receptors and related enzymes. The primary assay categories include receptor binding assays, cell-based functional assays, and enzyme activity assays.

S1P Signaling Pathway Overview

Intracellular S1P levels are tightly regulated by the balance between its synthesis by sphingosine kinases (SphK1 and SphK2) and its degradation.[5] S1P can be irreversibly cleaved by S1P lyase or dephosphorylated back to sphingosine by S1P phosphatases.[5][6] Once synthesized, S1P can act as an intracellular second messenger or be transported out of the cell to activate the S1P₁₋₅ receptors on the cell surface.[4][7] These receptors couple to

various G proteins ($G_{i/o}$, $G_{\alpha q}$, and $G_{\alpha 12/13}$) to initiate downstream signaling cascades that regulate critical cellular functions like migration, proliferation, and survival.[3][4]





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